

"6-Chloro-1-(4-chlorophenyl)-1-oxohexane" commercial suppliers

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Compound of Interest

Compound Name: 6-Chloro-1-(4-chlorophenyl)-1-oxohexane

Cat. No.: B070880

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An In-depth Technical Guide to **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** for Research Professionals

This guide serves as a core technical resource for researchers, scientists, and drug development professionals interested in **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** (CAS No: 188851-40-3). Due to the specialized nature of this compound, publicly available data regarding its biological activity and detailed experimental applications are limited. This document focuses on the foundational information required to procure and initiate research: commercial availability and fundamental physicochemical properties.

Physicochemical Properties

Key physical and chemical data for **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** are summarized below. This information is essential for experimental design, including solvent selection, and for computational modeling studies.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ Cl ₂ O	LookChem[1]
Molecular Weight	245.149 g/mol	LookChem[1]
Boiling Point	363.284 °C at 760 mmHg	LookChem[1]
Density	1.166 g/cm ³	LookChem[1]
Flash Point	153.536 °C	LookChem[1]
LogP	4.32190	LookChem[1]
Vapor Pressure	0 mmHg at 25°C	LookChem[1]

Commercial Suppliers and Procurement

The acquisition of high-purity chemical compounds is a critical first step in any research endeavor. **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** is available from several specialized chemical suppliers. The table below provides a comparative summary of offerings from various vendors.[1] Prices are subject to change and should be verified directly with the supplier.

Supplier	Purity	Available Quantities & Example Pricing
Rieke Metals	97%	1g (215.00), 2g(215.00) , 2g (366.00), 5g (\$631.00)[1]
Matrix Scientific	Not Specified	1g (226.00), 2g(226.00) , 2g (364.00), 5g (\$588.00)[1]
Crysdot	95+%	5g (\$582.00)[1]
American Custom Chemicals Corporation	95.00%	1G (812.54), 5G(812.54) , 5G (1394.66), 10G (\$2231.46)[1]

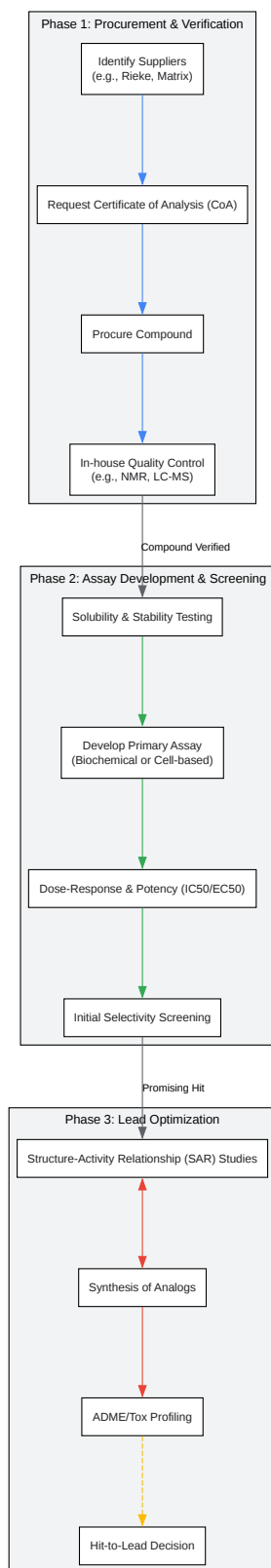
Experimental Protocols and Applications

As of this writing, detailed, peer-reviewed experimental protocols or established signaling pathway studies involving **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** are not readily available in the public domain. Compounds of this nature, containing chloro- and phenyl- moieties, are often investigated in the context of drug discovery for their potential as intermediates in the synthesis of more complex bioactive molecules.[2]

Researchers planning to use this compound should anticipate the need to develop and validate their own experimental protocols for synthesis, purification, and biological assays. The general workflow for such an undertaking is outlined below.

Workflow for New Compound Evaluation

The following diagram illustrates a typical workflow for sourcing, validating, and initiating studies with a specialized chemical like **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**.



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Caption: General workflow for research and development using a procured chemical compound.

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References

- 1. 6-CHLORO-1-(4-CHLOROPHENYL)-1-OXOHXANE | lookchem [lookchem.com]
- 2. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
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